

# Application Notes and Protocols for AC-186 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**AC-186** is a potent and selective non-steroidal agonist for the Estrogen Receptor  $\beta$  (ER $\beta$ ).[1] Its high selectivity makes it a valuable tool for investigating the specific roles of ER $\beta$  in various physiological and pathological processes, distinguishing them from ER $\alpha$ -mediated effects.[1] Research has highlighted the neuroprotective potential of **AC-186** in preclinical models of Parkinson's disease and its ability to reduce amyloid- $\beta$  levels in models of Alzheimer's disease. [1] These application notes provide a detailed protocol for the preparation of **AC-186** stock solutions for use in in vitro and in vivo studies.

### **Data Presentation**

A summary of the key quantitative data for **AC-186** is presented in the table below for easy reference.



Property	Value
Molecular Weight	306.32 g/mol
Chemical Formula	C18H17F3O
EC <sub>50</sub> for ERβ	6 nM
EC <sub>50</sub> for ERα	5000 nM
Maximum Solubility in DMSO	100 mM (30.63 mg/mL)

# **Experimental Protocols Materials and Equipment**

- AC-186 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- · Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Protocol for Preparing a 10 mM AC-186 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AC-186 in DMSO.

- Preparation: Ensure a clean and dry workspace. Allow the AC-186 powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weighing: Accurately weigh out the desired amount of AC-186 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.06 mg of AC-186.



#### · Dissolution:

- Transfer the weighed AC-186 powder to a sterile microcentrifuge tube or an amber glass vial.
- Add the calculated volume of anhydrous DMSO. To prepare a 10 mM stock solution with 3.06 mg of AC-186, add 1 mL of DMSO.
- Cap the tube or vial securely.
- Mixing: Vortex the solution for 1-2 minutes until the **AC-186** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (to no more than 37°C) in a water bath can aid dissolution if necessary.
- · Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
  - Store the aliquots in tightly sealed tubes or vials at -20°C or -80°C for long-term storage.
     Protect from light.
  - For short-term storage (a few days), the solution can be stored at 4°C, protected from light.

Note: The provided molecular weight is for guidance. For the most accurate stock solution preparation, refer to the batch-specific molecular weight provided on the Certificate of Analysis of your compound.

# Safety and Handling

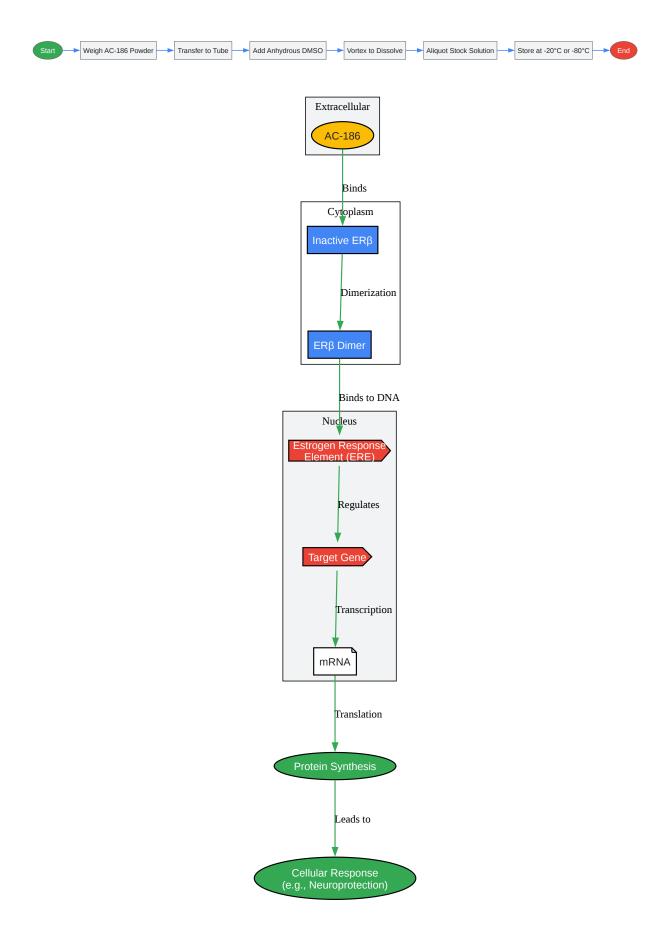
- AC-186 is intended for laboratory research use only.
- As a standard precaution for handling all chemical compounds, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, should be worn.



- All handling of the compound and its solutions should be performed in a well-ventilated area, preferably in a fume hood.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Dispose of the chemical waste according to institutional and local regulations.

# Visualizations Experimental Workflow







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